

A Comparative Analysis of Methyl 5-aminonicotinate and Its Isomers for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 5-aminonicotinate*

Cat. No.: *B1302331*

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the nuanced differences between positional isomers is critical for designing novel therapeutic agents. This guide provides a comprehensive comparative study of **Methyl 5-aminonicotinate** and its key isomers: Methyl 2-aminonicotinate, Methyl 4-aminonicotinate, and Methyl 6-aminonicotinate. We delve into their physicochemical properties, synthesis methodologies, and potential biological activities, supported by detailed experimental protocols and visual workflows.

Physicochemical Properties

The position of the amino group on the pyridine ring significantly influences the physicochemical properties of these isomers, which in turn can affect their reactivity, solubility, and pharmacokinetic profiles. A summary of key properties is presented below.

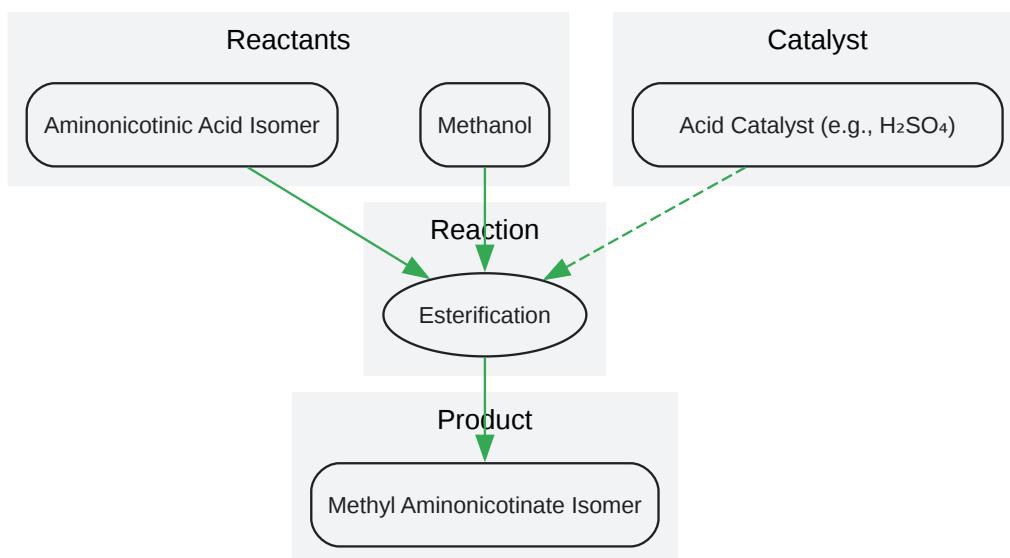
Property	Methyl 5-aminonicotinat e	Methyl 2-aminonicotinat e	Methyl 4-aminonicotinat e	Methyl 6-aminonicotinat e
Molecular Formula	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol	152.15 g/mol [1]	152.15 g/mol [2]	152.15 g/mol
CAS Number	36052-25-2	14667-47-1 [1]	16135-36-7 [2]	36052-24-1 [3]
Melting Point	135-137 °C [4]	82-86 °C [1]	172-174 °C	154-156 °C [3]
Boiling Point	319.4 °C at 760 mmHg [4]	251.3±20.0 °C (Predicted) [1]	288.7±20.0 °C (Predicted)	Not available
Appearance	Off-white solid [4]	White to Almost white powder to crystal [1]	White to Almost white powder	White crystalline solid [3]
Solubility	Not specified	Soluble in Methanol [1]	Soluble in Methanol	Not specified

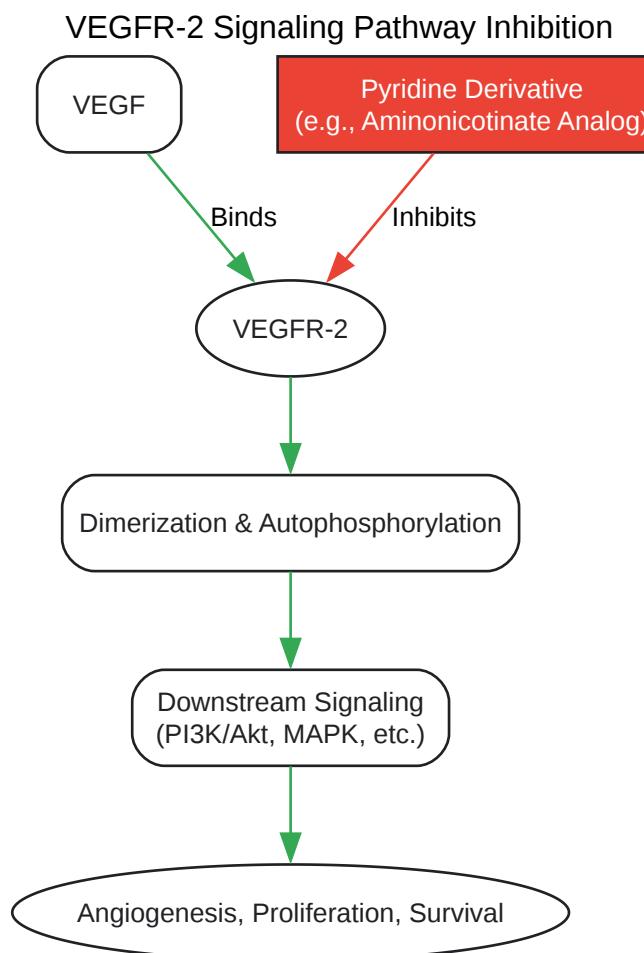
Synthesis of Methyl Aminonicotinate Isomers

The primary route for synthesizing these isomers is the esterification of the corresponding aminonicotinic acid with methanol, typically in the presence of an acid catalyst.

General Synthesis Workflow

General Synthesis of Methyl Aminonicotinates





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-aminonicotinate | 14667-47-1 [chemicalbook.com]

- 2. Methyl 4-aminopyridine-3-carboxylate | C7H8N2O2 | CID 592353 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. Methyl 6-aminonicotinate – preparation and application - Georganics [georganics.sk]
- 4. cefipra.org [cefipra.org]
- To cite this document: BenchChem. [A Comparative Analysis of Methyl 5-aminonicotinate and Its Isomers for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302331#comparative-study-of-methyl-5-aminonicotinate-and-its-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com